

An In-depth Technical Guide to the Solubility of D149 Dye

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **D149 dye**, a prominent metal-free organic sensitizer used in dye-sensitized solar cells (DSSCs). Understanding the solubility of this indoline-based dye is critical for optimizing its application in photovoltaic research and other potential fields. This document summarizes known solubility data, presents detailed experimental protocols for solubility determination, and visualizes the experimental workflow.

Core Data Presentation: D149 Dye Solubility

The solubility of **D149 dye** has been primarily investigated in the context of its application in DSSCs, where it is often dissolved in a mixture of organic solvents. While extensive quantitative data across a wide range of solvents is not readily available in the public domain, this guide compiles the existing quantitative and qualitative information to provide a clear reference.



Solvent/Solven t System	Chemical Formula	Solubility	Temperature	Notes
Dimethyl Sulfoxide (DMSO)	C₂H6OS	≥ 21 mg/mL (28.30 mM)[1]	Not Specified	Ultrasonic assistance may be required for dissolution.[2][3]
Water	H₂O	< 0.1 mg/mL[2] [3]	Not Specified	Considered insoluble.[2][3]
Acetonitrile / tert- Butanol (1:1 v/v)	CH₃CN / (CH₃)₃COH	Soluble	Not Specified	Commonly used as the dye solution for sensitizing TiO ₂ films in DSSC fabrication.[3]
Acetonitrile	CH₃CN	Soluble	Not Specified	Used in studies of the dye's photophysical properties, indicating sufficient solubility for spectroscopic analysis.[4][5][6]
Methanol	СН₃ОН	Soluble	Not Specified	Employed in investigations of the dye's photophysical characteristics.
Benzene	С6Н6	Soluble	Not Specified	Utilized in research on the dye's photophysical behavior.[7]



Experimental Protocols for Solubility Determination

A standardized and rigorous experimental protocol is crucial for obtaining reproducible solubility data. The following is a detailed methodology for determining the equilibrium solubility of **D149 dye** in a given solvent, adapted from established laboratory practices.

Materials and Equipment:

- **D149 dye** powder (purity ≥ 98%)
- Solvent of interest (analytical grade or higher)
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps (e.g., 20 mL scintillation vials)
- · Constant temperature incubator shaker or water bath
- Vortex mixer
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer
- High-performance liquid chromatography (HPLC) system (optional, for higher precision)

Procedure:

- Preparation of Supersaturated Solutions:
 - Accurately weigh an excess amount of **D149 dye** powder into a series of vials. The
 amount should be sufficient to ensure that undissolved solids remain at equilibrium.
 - Add a precise volume of the chosen solvent to each vial.



Securely cap the vials to prevent solvent evaporation.

Equilibration:

- Place the vials in a constant temperature incubator shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the samples at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. It is advisable to take measurements at intermediate time points (e.g., 12, 24, and 48 hours) to confirm that the concentration of the dissolved dye is no longer increasing.

Sample Preparation for Analysis:

- After equilibration, allow the vials to stand undisturbed at the experimental temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
- Carefully withdraw a sample from the supernatant using a pipette, ensuring no solid particles are disturbed.
- Filter the sample through a syringe filter into a clean vial to remove any remaining suspended particles.
- Sample Analysis (UV-Vis Spectrophotometry):
 - Prepare a series of standard solutions of **D149 dye** of known concentrations in the same solvent.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λmax) for **D149 dye** to construct a calibration curve.
 - Dilute the filtered sample solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample.
 - Use the calibration curve to determine the concentration of D149 in the diluted sample and then calculate the concentration in the original saturated solution.



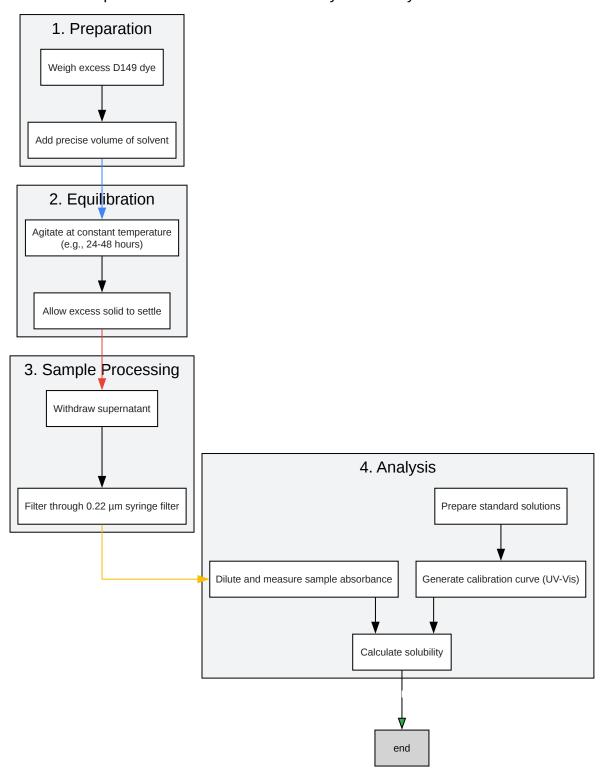
- Data Reporting:
 - Express the solubility in appropriate units, such as mg/mL, g/L, or mol/L.
 - Report the temperature at which the solubility was determined.
 - Perform the experiment in triplicate to ensure the precision and accuracy of the results.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **D149 dye**.



Experimental Workflow for D149 Dye Solubility Determination



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Caption: Workflow for **D149 Dye** Solubility Determination.



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